

# Proper Disposal of Risevistinel: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Risevistinel*

Cat. No.: *B12376379*

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Disclaimer: As of November 2025, a specific Safety Data Sheet (SDS) for **Risevistinel** (also known as NYX-783) is not publicly available. The following disposal procedures are based on general best practices for handling research-grade chemical compounds with unknown hazard profiles. This guidance is intended to supplement, not replace, institutional safety protocols and the advice of a qualified environmental health and safety (EHS) professional. Researchers must consult their institution's EHS department and adhere to all local, state, and federal regulations regarding chemical waste disposal.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Risevistinel**. The focus is on providing procedural guidance to ensure the safe disposal of this novel compound, thereby building trust and promoting a culture of safety in the laboratory.

## Chemical and Physical Properties of Risevistinel

The following table summarizes the known quantitative data for **Risevistinel**. This information is crucial for understanding its basic chemical characteristics.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>23</sub> N <sub>3</sub> O <sub>4</sub>
Molecular Weight	297.35 g/mol
CAS Number	2591344-26-0

## General Disposal Protocol for Risevistinel

In the absence of a specific Safety Data Sheet, **Risevistinel** should be treated as a potentially hazardous substance. The following step-by-step protocol outlines a conservative approach to its disposal.

### Step 1: Personal Protective Equipment (PPE)

Before handling **Risevistinel**, ensure you are wearing appropriate PPE:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat to protect from splashes.

### Step 2: Waste Segregation and Collection

- Designated Waste Container: Use a dedicated, properly labeled hazardous waste container for all **Risevistinel** waste. The container should be made of a material compatible with the chemical.
- Solid Waste: Collect any solid **Risevistinel**, contaminated weigh boats, and disposable lab supplies (e.g., pipette tips, gloves) in the designated solid waste container.
- Liquid Waste: If **Risevistinel** is in a solution, collect it in a designated liquid hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**Risevistinel**," and any known hazard information (if available). Include the accumulation start date.

### Step 3: Storage of Waste

- Secure Location: Store the waste container in a designated satellite accumulation area within the laboratory.

- **Secondary Containment:** Place the waste container in a secondary container, such as a chemical-resistant tray or bin, to contain any potential leaks.
- **Incompatible Materials:** Ensure the stored waste is not in proximity to incompatible chemicals.

#### Step 4: Arranging for Disposal

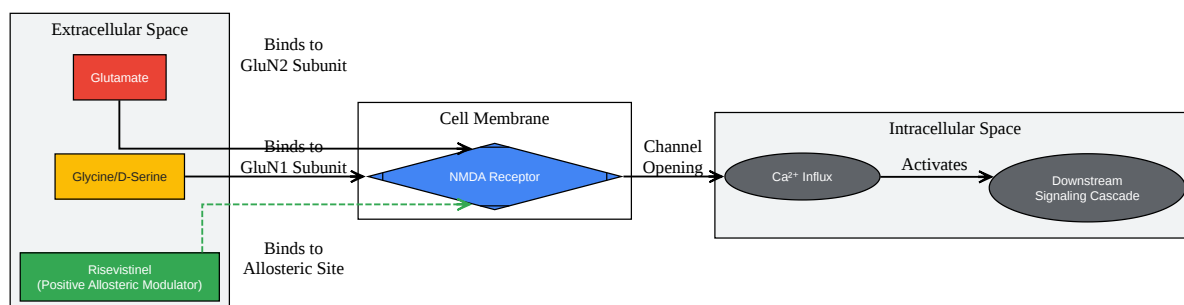
- **Contact EHS:** Once the waste container is full or has reached its accumulation time limit, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.
- **Provide Information:** Be prepared to provide EHS with all available information about **Risevistinel**, including its name, CAS number, and any other known properties.

## Experimental Protocols

As **Risevistinel** is a research compound, specific experimental protocols for its disposal are not established. The general disposal protocol provided above is based on standard laboratory safety practices for handling novel chemical entities.

## Visualizing the Mechanism of Action: Risevistinel and the NMDA Receptor Signaling Pathway

**Risevistinel** is a positive allosteric modulator of the N-methyl-D-aspartate (NMDA) receptor. The following diagram illustrates the general signaling pathway of the NMDA receptor and the role of a positive allosteric modulator.



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